

HPLC analysis of 4-Fluorophenethyl alcohol

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Compound of Interest

Compound Name: 4-Fluorophenethyl alcohol

CAS No.: 7589-27-7

Cat. No.: B1293744

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An Application Note for the Analysis of **4-Fluorophenethyl Alcohol** by High-Performance Liquid Chromatography

Introduction

4-Fluorophenethyl alcohol (2-(4-Fluorophenyl)ethanol) is a halogenated aromatic alcohol with the chemical formula $\text{FC}_6\text{H}_4\text{CH}_2\text{CH}_2\text{OH}$. It serves as a key building block in the synthesis of various pharmaceutical compounds and other specialty chemicals. Its molecular structure, featuring a fluorinated phenyl group and a primary alcohol, imparts specific chemical properties that are leveraged in organic synthesis. Given its role as a precursor, ensuring its purity and quantifying its presence in reaction mixtures or as a final product is critical for quality control and process optimization in research and drug development.

This application note presents a robust method for the analysis of **4-Fluorophenethyl alcohol** using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. The guide provides a comprehensive, step-by-step protocol, from sample preparation to data analysis, and outlines the principles for method validation in accordance with International Council for Harmonisation (ICH) guidelines.

Physicochemical Properties of 4-Fluorophenethyl Alcohol

A successful HPLC method development process begins with an understanding of the analyte's properties.^[1]

Property	Value	Source
CAS Number	7589-27-7	
Molecular Formula	C ₈ H ₉ FO	^[2]
Molecular Weight	140.15 g/mol	^[2]
Density	~1.121 g/mL at 25 °C	
Structure	Aromatic ring with a fluoro-substituent and an ethyl alcohol chain.	
Solubility	Expected to be soluble in common organic solvents like methanol and acetonitrile.	

The presence of the aromatic ring provides a chromophore suitable for UV detection, while the overall non-polar character of the molecule makes it an ideal candidate for separation by RP-HPLC.^[1]

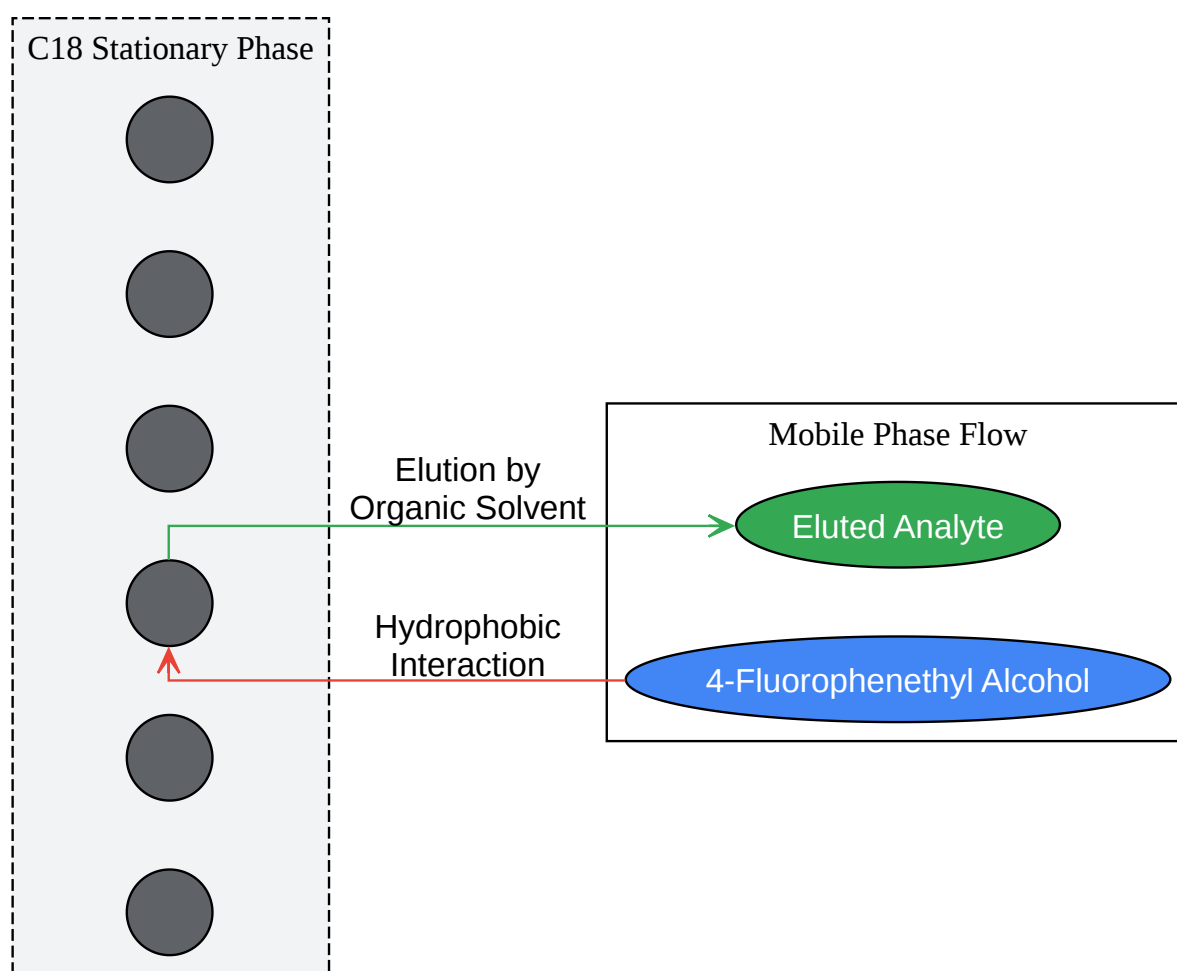
Principle of Separation: Reversed-Phase Chromatography

Reversed-Phase HPLC (RP-HPLC) is the most widely used separation technique in the pharmaceutical industry due to its versatility and applicability to a broad range of molecules.^[3] The fundamental principle of separation in RP-HPLC is based on hydrophobic interactions.^[4]

In this method, the stationary phase is non-polar (hydrophobic), while the mobile phase is polar. **4-Fluorophenethyl alcohol**, being a relatively non-polar molecule, will preferentially adsorb to the non-polar stationary phase. By introducing a mobile phase with an increasing

proportion of a less polar organic solvent (like acetonitrile), the analyte's affinity for the mobile phase increases, causing it to elute from the column. Components in a mixture are thus separated based on their relative hydrophobicity; less polar analytes are retained longer on the column.[3]

A C18 (octadecylsilane) column is selected as the stationary phase due to its strong hydrophobic retention characteristics, making it suitable for retaining and separating aromatic compounds like **4-Fluorophenethyl alcohol**. [4]



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Figure 1: Analyte interaction with the C18 stationary phase in RP-HPLC.

Proposed HPLC Method for 4-Fluorophenethyl Alcohol

This section details the instrumental setup and chromatographic conditions for the quantitative analysis of **4-Fluorophenethyl alcohol**.

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a gradient pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Chromatography Column: C18, 250 mm x 4.6 mm, 5 μ m particle size (or equivalent).
- Reagents:
 - Acetonitrile (HPLC Grade)
 - Methanol (HPLC Grade)
 - Water (HPLC Grade or ultrapure)
 - **4-Fluorophenethyl alcohol** reference standard (>97% purity).

Chromatographic Conditions

Parameter	Recommended Setting	Rationale
Stationary Phase	C18, 250 mm x 4.6 mm, 5 μ m	Provides excellent hydrophobic retention for aromatic compounds.
Mobile Phase A	HPLC Grade Water	The polar component of the mobile phase system.
Mobile Phase B	Acetonitrile	A common organic modifier with good elution strength and low UV cutoff. [5]
Gradient Program	0-15 min: 40% to 90% B 15-17 min: 90% B 17-18 min: 90% to 40% B 18-25 min: 40% B (Equilibration)	A gradient is used to ensure elution of the analyte and any potential impurities with different polarities, providing a robust separation.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing good efficiency without excessive pressure.
Column Temperature	30 $^{\circ}$ C	Maintaining a constant temperature ensures reproducible retention times.
Detection Wavelength	210 nm	The phenyl group exhibits strong absorbance in the low UV range. A PDA detector can be used to determine the optimal wavelength (λ_{max}).
Injection Volume	10 μ L	A typical injection volume for analytical HPLC.
Diluent	Acetonitrile:Water (50:50, v/v)	Ensures compatibility with the mobile phase and complete dissolution of the analyte.

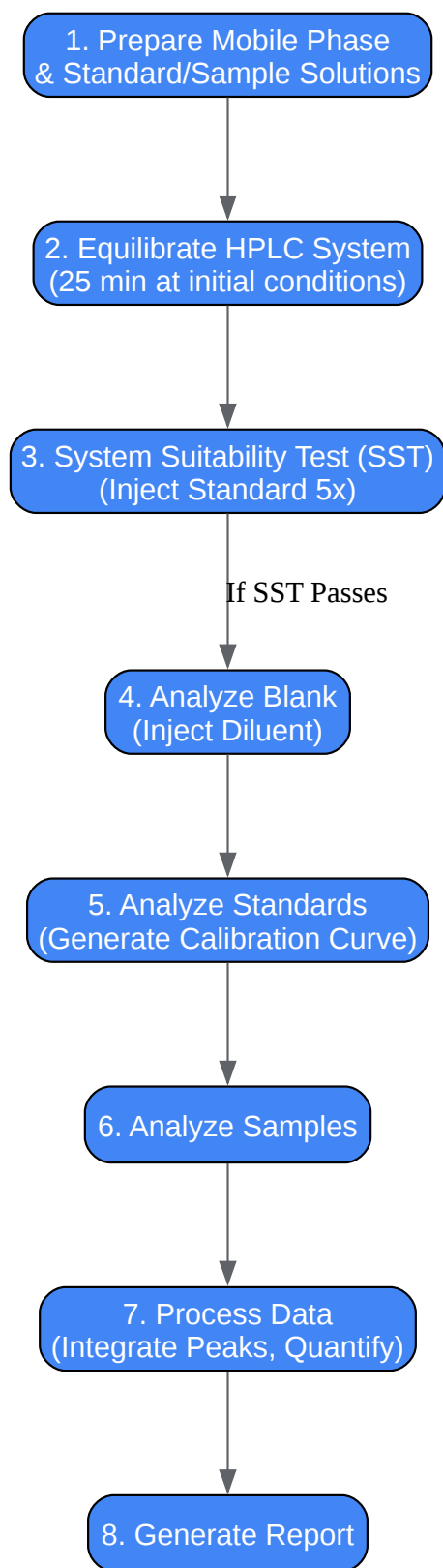
Experimental Protocols

Protocol 1: Standard and Sample Preparation

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh approximately 25 mg of **4-Fluorophenethyl alcohol** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- **Working Standard Solutions:** Prepare a series of working standard solutions (e.g., 10, 25, 50, 100, 200 µg/mL) by serially diluting the stock solution with the diluent. These will be used for establishing linearity.
- **Sample Preparation:** If analyzing a formulated product or reaction mixture, accurately weigh a portion containing approximately 25 mg of **4-Fluorophenethyl alcohol** into a 25 mL volumetric flask. Add diluent, sonicate for 10 minutes to ensure complete dissolution, and dilute to volume. Filter the solution through a 0.45 µm syringe filter prior to injection to remove particulates.

Protocol 2: Analytical Workflow

The overall process from sample receipt to final report generation follows a systematic workflow to ensure data integrity and consistency.



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Figure 2: General analytical workflow for the HPLC analysis.

Protocol 3: System Suitability Testing (SST)

Before sample analysis, the performance of the chromatographic system must be verified.[6]

- Equilibrate the HPLC system with the mobile phase at initial conditions for at least 25 minutes or until a stable baseline is achieved.
- Inject a mid-range working standard solution (e.g., 50 µg/mL) five consecutive times.
- Calculate the parameters listed in the table below. The system is deemed suitable for analysis if all acceptance criteria are met.

SST Parameter	Acceptance Criteria	Purpose
Tailing Factor (Asymmetry)	≤ 2.0	Ensures peak symmetry, which is crucial for accurate integration.
Theoretical Plates (N)	≥ 2000	Measures column efficiency and separation power.
% RSD of Peak Area	$\leq 2.0\%$	Demonstrates the precision and reproducibility of the injector and system.
% RSD of Retention Time	$\leq 1.0\%$	Indicates the stability and precision of the pump and mobile phase composition.

Method Validation Framework

A developed analytical method must be validated to ensure it is suitable for its intended purpose.[7] The validation should be performed according to ICH Q2(R1) guidelines, covering the parameters outlined below.[8]

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities or matrix components. This is demonstrated by injecting a blank, a placebo (if applicable), and the standard, showing no interfering peaks at the retention time of **4-Fluorophenethyl alcohol**.

- **Linearity and Range:** The linearity of an analytical procedure is its ability to obtain test results which are directly proportional to the concentration of the analyte.[\[9\]](#)
 - **Protocol:** Analyze the prepared working standard solutions (e.g., 10-200 µg/mL) in triplicate. Plot the average peak area against the concentration and perform a linear regression analysis.
 - **Acceptance Criteria:** The correlation coefficient (r^2) should be ≥ 0.999 .
- **Accuracy:** Expresses the closeness of agreement between the value which is accepted as a true value and the value found.[\[8\]](#) It is determined by spike and recovery studies.
 - **Protocol:** Spike a sample matrix with known amounts of **4-Fluorophenethyl alcohol** at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration), in triplicate.
 - **Acceptance Criteria:** The mean recovery should be within 98.0% to 102.0%.
- **Precision:** The precision of an analytical procedure expresses the closeness of agreement between a series of measurements obtained from multiple samplings of the same homogeneous sample under the prescribed conditions.[\[7\]](#)
 - **Repeatability (Intra-day Precision):** Analyze six replicate samples at 100% of the test concentration on the same day, with the same analyst and instrument.
 - **Intermediate Precision:** Repeat the analysis on a different day, with a different analyst, or on a different instrument.
 - **Acceptance Criteria:** The Relative Standard Deviation (%RSD) for both repeatability and intermediate precision should be $\leq 2.0\%$.
- **Robustness:** Measures the capacity of a method to remain unaffected by small, but deliberate, variations in method parameters.[\[8\]](#)
 - **Protocol:** Introduce small variations to parameters like flow rate (± 0.1 mL/min), column temperature (± 2 °C), and mobile phase composition ($\pm 2\%$ organic).

- Acceptance Criteria: The system suitability parameters should remain within the acceptance criteria, and the results should not be significantly impacted.

Conclusion

The RP-HPLC method detailed in this application note provides a reliable and robust approach for the quantitative analysis of **4-Fluorophenethyl alcohol**. The use of a standard C18 column with a water/acetonitrile gradient and UV detection offers excellent separation and sensitivity. The outlined protocols for method execution and validation, grounded in ICH guidelines, ensure that the data generated is accurate, precise, and suitable for quality control and research applications in the pharmaceutical industry.

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